

Application Notes: Potassium Borate as a Volatility-Reducing Agent for Herbicides

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name:	Dipotassium tetraborate;Potassium borate
Cat. No.:	B1143999

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of potassium borate as a volatility-reducing agent (VRA) for herbicides, with a particular focus on dicamba. The information presented is compiled from recent scientific studies and is intended to guide researchers in understanding the mechanism, efficacy, and application of potassium borate in mitigating herbicide volatility.

Introduction

Herbicide volatility, the process by which a herbicide transforms into a gas or vapor after application, is a significant concern in agriculture and environmental science.^[1] Volatile herbicides can drift off-target, causing damage to susceptible non-target crops, ornamental plants, and natural vegetation.^{[1][2]} Dicamba, a broadleaf herbicide, has been a particular focus of volatility concerns, leading to extensive research into methods for reducing its vapor drift.^{[3][4][5]} One promising approach is the use of adjuvants, such as potassium borate, in herbicide formulations.^{[3][4][6]}

Potassium tetraborate tetrahydrate (KBo) has been identified as an effective VRA for dicamba.^{[3][4]} Its mechanism of action is primarily attributed to its ability to increase the pH of the spray solution.^{[4][6]} Dicamba is a weak acid, and its volatility increases in acidic conditions where it is more likely to be in its protonated, acid form.^[4] By raising the pH, potassium borate shifts the

equilibrium towards the less volatile salt form of dicamba, thereby reducing its tendency to vaporize.[\[6\]](#)

Quantitative Data Summary

The following table summarizes the key quantitative findings from studies evaluating the effectiveness of potassium borate in reducing dicamba volatility.

Herbicide Formulation	Adjuvant (VRA)	VRA Concentration	Volatility Reduction (%)	Key Findings & Comparisons	Reference
Diglycolamine (DGA) dicamba + Glyphosate	Potassium tetraborate tetrahydrate (KBo)	Not specified	82% - 89%	KBo significantly lowered dicamba volatilization over a 30-hour period in large-scale experiments. [3][4]	[3][4]
DGA dicamba	Potassium tetraborate tetrahydrate (KBo)	0.01 M	Comparable to 0.05 M Potassium Acetate	At a lower concentration, KBo demonstrated similar efficacy in reducing dicamba volatility as a higher concentration of potassium acetate.[3][4]	[3][4]
DGA dicamba + Glufosinate	Potassium tetraborate tetrahydrate (KBo)	Not specified	More effective than Potassium Acetate	KBo was more effective than potassium acetate at reducing the volatility of a dicamba and	[3][4]

				glufosinate mixture.[3][4]
DGA dicamba	Potassium tetraborate tetrahydrate (KBo)	Increasing concentrations	Exponential reduction	As the concentration of KBo in the spray solution increased, dicamba volatilization was exponentially reduced.[3][4]

Experimental Protocols

Detailed methodologies are crucial for replicating and building upon existing research. The following protocols are based on the key experiments cited in the literature for evaluating herbicide volatility.

Protocol 1: Low-Tunnel Field Experiment for Volatility Assessment

This protocol is designed to compare the relative volatility of different herbicide formulations and VRA mixtures under field-like conditions.

1. Materials:

- Herbicide formulations (e.g., DGA dicamba)
- Volatility-reducing agents (e.g., potassium tetraborate tetrahydrate, potassium acetate)
- Susceptible indicator plants (e.g., soybeans)
- Low tunnels (clear plastic covers on a wireframe)
- Spray application equipment calibrated for small plots
- Air sampling devices (e.g., polyurethane foam (PUF) plugs)
- Analytical instrumentation (e.g., Gas Chromatography-Mass Spectrometry (GC-MS) or Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS))[7][8][9]

2. Procedure:

- Plot Preparation: Establish small plots and plant indicator species (e.g., soybeans) at a susceptible growth stage.
- Treatment Preparation: Prepare spray solutions of the herbicide alone and in combination with different concentrations of the VRA. Measure and record the pH of each solution.[4]
- Herbicide Application: Apply the treatments to the designated plots using a calibrated sprayer. Leave a non-treated control plot.
- Low-Tunnel Placement: Immediately after application, place low tunnels over the treated plots to trap any volatilized herbicide.
- Air Sampling: Place air sampling devices at a standardized height within the low tunnels to capture airborne herbicide residues over a set period (e.g., 24, 48, 72 hours).[7]
- Indicator Plant Injury Assessment: Visually assess and score the injury to the indicator plants at regular intervals after treatment (e.g., 7, 14, and 21 days).
- Sample Analysis: Extract the collected herbicide from the air sampling media and quantify the amount using appropriate analytical techniques like GC-MS or LC-MS/MS.[7][8]

Protocol 2: Large-Scale Field Trial for Volatility Quantification

This protocol aims to quantify the reduction in herbicide volatility under real-world agricultural conditions.

1. Materials:

- Commercial herbicide formulations
- Potassium borate
- Large-scale spray equipment (e.g., agricultural sprayer)
- Air sampling stations with high-volume air samplers
- Meteorological monitoring equipment (temperature, humidity, wind speed)[10]

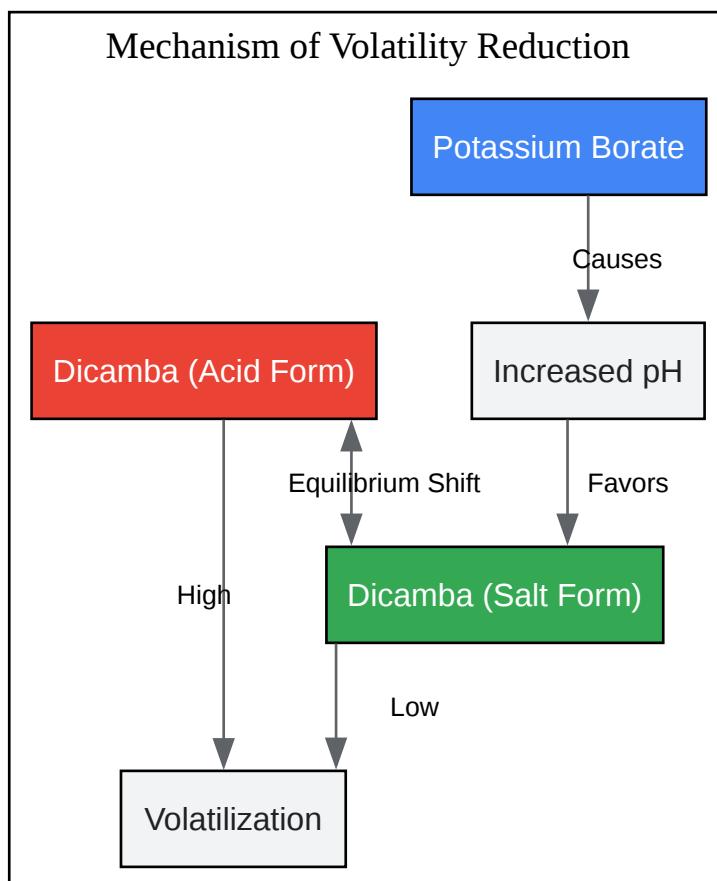
2. Procedure:

- Field Site Selection: Choose a large, open field site (e.g., 0.4-ha plots) away from sensitive crops.[3]
- Treatment Application: Apply the herbicide treatments (with and without KBo) using a commercial-scale sprayer under defined meteorological conditions.
- Air Sampling: Position air sampling stations at various distances and directions from the treated plots to collect air samples continuously for a specified duration (e.g., 30 hours).[4]

- Meteorological Data Collection: Continuously monitor and record temperature, relative humidity, and wind speed and direction throughout the sampling period.[10]
- Sample Extraction and Analysis: Extract the herbicide from the sampling media and quantify the concentration using validated analytical methods.
- Data Analysis: Correlate the herbicide concentrations in the air with the meteorological data to determine the flux and downwind movement of the volatilized herbicide.

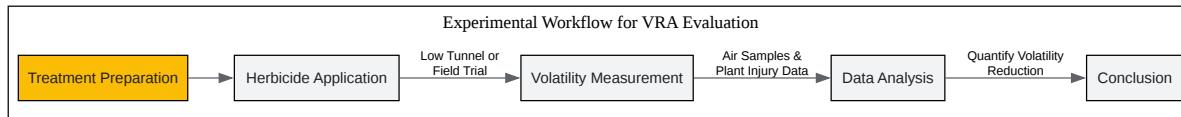
Visualizations

The following diagrams illustrate the key concepts and workflows described in these application notes.



[Click to download full resolution via product page](#)

Caption: Mechanism of potassium borate in reducing dicamba volatility.



[Click to download full resolution via product page](#)

Caption: Workflow for evaluating the efficacy of a volatility-reducing agent.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. cms9files.revize.com [cms9files.revize.com]
- 2. awsjournal.org [awsjournal.org]
- 3. "Evaluation of Potassium Borate as a Volatility-reducing Agent for Dica" by Mason Castner, Jason K. Norsworthy et al. [scholarworks.uark.edu]
- 4. bioone.org [bioone.org]
- 5. researchgate.net [researchgate.net]
- 6. Evaluation of potassium borate as a volatility-reducing agent for dicamba | Weed Science | Cambridge Core [cambridge.org]
- 7. A New Approach to Quantify Herbicide Volatility | Weed Technology | Cambridge Core [cambridge.org]
- 8. Analytical Methods for Pesticides and Herbicides - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Direct analysis of herbicides by paper spray ionization mass spectrometry - Analytical Methods (RSC Publishing) [pubs.rsc.org]
- 10. ars.usda.gov [ars.usda.gov]

- To cite this document: BenchChem. [Application Notes: Potassium Borate as a Volatility-Reducing Agent for Herbicides]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1143999#potassium-borate-as-a-volatility-reducing-agent-for-herbicides>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com